

Mass spectrometry fragmentation pattern of 2-Chloro-5-fluorophenyl cyclohexyl ketone

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Compound of Interest

Compound Name: 2-Chloro-5-fluorophenyl cyclohexyl ketone

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Title: Comparative Mass Spectrometry Profiling: **2-Chloro-5-fluorophenyl Cyclohexyl Ketone**
Subtitle: A Technical Guide for Structural Elucidation and Isomer Differentiation in Forensic & Pharmaceutical Analysis

Executive Summary

2-Chloro-5-fluorophenyl cyclohexyl ketone (CAS: 1443343-20-1) is a critical intermediate in the synthesis of arylcyclohexylamine-based dissociative anesthetics and novel psychoactive substances (NPS), specifically halogenated analogs of ketamine and deschloroketamine.

This guide provides a definitive technical analysis of its mass spectrometry (MS) fragmentation patterns. Unlike standard library entries, this document focuses on comparative differentiation, distinguishing this specific analyte from its non-fluorinated analogs (e.g., 2-chlorophenyl cyclohexyl ketone) and positional isomers. The analysis prioritizes Electron Ionization (EI) for GC-MS workflows, the gold standard for precursor identification.

Chemical Identity & Properties

Property	Specification
IUPAC Name	(2-Chloro-5-fluorophenyl)(cyclohexyl)methanone
Molecular Formula	C ₁₃ H ₁₄ ClFO
Molecular Weight	240.70 g/mol
Monoisotopic Mass	240.0717 Da (³⁵ Cl)
Key Structural Features	Ortho-chloro substitution (steric hindrance), Meta-fluoro substitution (electronic withdrawal), Cyclohexyl ring (flexible lipophilic moiety)

Mass Spectrometry Fragmentation Analysis (EI-MS)

The fragmentation of aryl cyclohexyl ketones under 70 eV Electron Ionization is governed by

-cleavage adjacent to the carbonyl group. The presence of the halogenated aromatic ring directs the charge retention, creating a distinct spectral fingerprint.

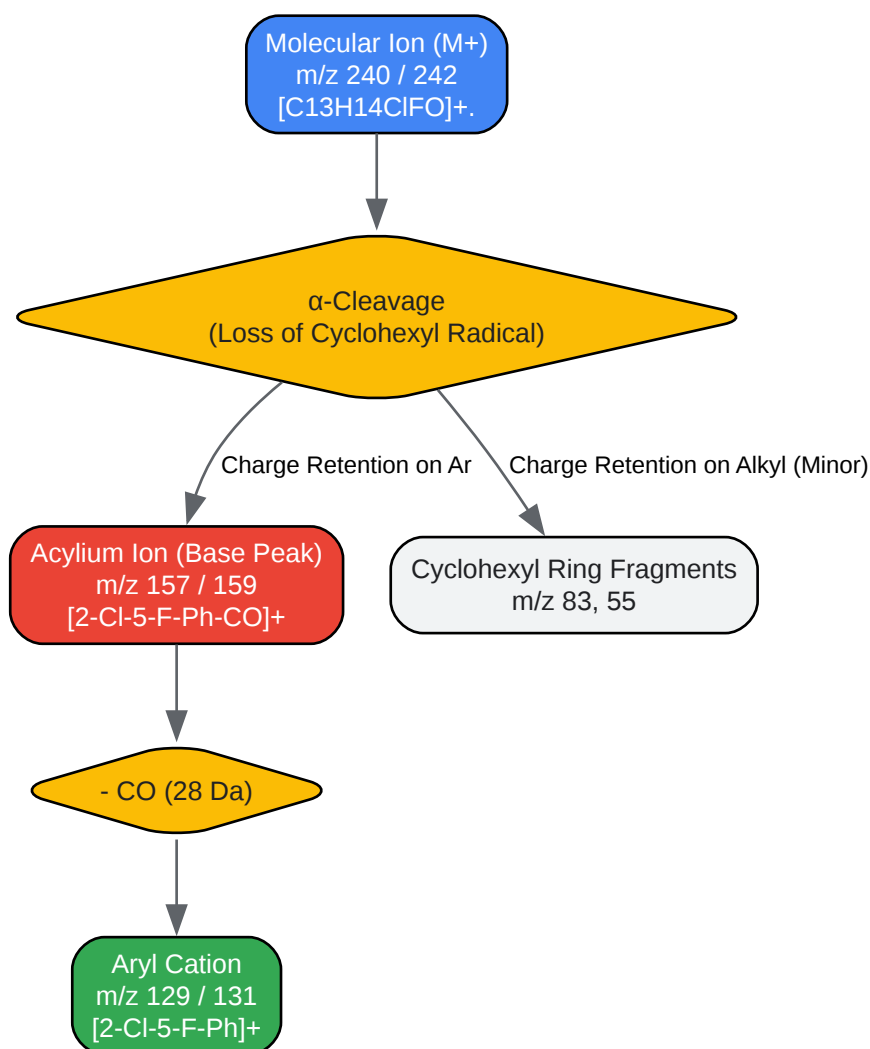
Primary Fragmentation Pathway

The mass spectrum is dominated by the stability of the acylium ion derived from the aromatic ring.

- Molecular Ion (m/z 240): Observed at m/z 240. Typically of moderate intensity due to the stabilizing effect of the aromatic ring, though the cyclohexyl group promotes fragmentation.
 - Isotopic Pattern: A distinct M+2 peak at m/z 242 is observed with ~32% intensity of the parent peak, confirming the presence of one Chlorine atom.
- Base Peak (m/z 205):
 - Cleavage): The bond between the carbonyl carbon and the cyclohexyl ring breaks. The charge is retained on the aromatic acylium ion due to resonance stabilization.
 - Fragment: [2-Cl-5-F-Ph-CO]⁺

- m/z : 157 (^{35}Cl) / 159 (^{37}Cl)
- Mechanism:[\[1\]](#) Homolytic cleavage of the C(carbonyl)-C(cyclohexyl) bond.
- Secondary Aryl Ion (Decarbonylation): The acylium ion ejects a neutral CO molecule (28 Da).
 - Fragment: $[\text{2-Cl-5-F-Ph}]^+$ (Phenyl cation)
 - m/z : 129 (^{35}Cl) / 131 (^{37}Cl)
- Cyclohexyl Series: The cyclohexyl radical may retain the charge (less favored) or undergo ring fragmentation.
 - m/z 83: $[\text{Cyclohexyl}]^+$
 - m/z 55: $[\text{C}_4\text{H}_7]^+$ (Ring opening fragment, typically high abundance in cyclohexyl ketones).

Fragmentation Pathway Diagram



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Figure 1: Predicted EI-MS fragmentation pathway for **2-Chloro-5-fluorophenyl cyclohexyl ketone**.

Comparative Analysis: Differentiating Alternatives

In forensic and synthetic contexts, this molecule must be distinguished from its non-fluorinated analog (2-Chlorophenyl cyclohexyl ketone) and other isomers.^{[2][3]}

Comparison vs. 2-Chlorophenyl Cyclohexyl Ketone

The primary difference is the mass shift caused by the Fluorine atom (+18 Da vs. H).

Feature	2-Chloro-5-fluorophenyl (Analyte)	2-Chlorophenyl (Alternative)	Diagnostic Value
Molecular Ion (M ⁺)	m/z 240	m/z 222	High: Immediate MW confirmation.
Base Peak (Acylium)	m/z 157	m/z 139	Critical: The +18 Da shift tracks to the aromatic fragment.
Aryl Cation	m/z 129	m/z 111	High: Confirms F is on the ring, not the alkyl chain.
Cyclohexyl Ions	m/z 83, 55	m/z 83, 55	None: These alkyl fragments are identical.
Isotopic Ratio	Cl pattern (3:1)	Cl pattern (3:1)	Low: Both contain one Chlorine.

Comparison vs. Positional Isomers (e.g., 4-Chloro-2-fluoro...)

Differentiation of isomers relies on the "Ortho Effect" and subtle abundance variations.

- 2-Chloro Isomers (Ortho): The Chlorine at the 2-position sterically hinders the carbonyl, often enhancing the rate of

-cleavage (loss of cyclohexyl) relative to the molecular ion.
- 4-Chloro Isomers (Para): Lacking steric hindrance, the molecular ion (M⁺) is typically more intense relative to the base peak compared to the ortho-isomer.
- McLafferty Rearrangement: In cyclohexyl ketones,

-hydrogen transfer can occur. Ortho-substituents can suppress this pathway due to steric twisting of the carbonyl out of plane.

Experimental Protocol: GC-MS Identification

This protocol is designed to ensure reproducible fragmentation for library matching.

Methodology: Self-Validating GC-MS Workflow

- Sample Prep: Dissolve 1 mg of sample in 1 mL Methanol (HPLC grade).
- Inlet: Splitless injection (1 μ L) at 250°C to minimize thermal degradation.
- Column: Rxi-5ms or equivalent (30m x 0.25mm x 0.25 μ m).
- Gradient: 80°C (1 min hold)
20°C/min
300°C (5 min hold).
- MS Source: Electron Ionization (EI) at 70 eV; Source Temp 230°C.

Analytical Workflow Diagram



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Figure 2: Standardized GC-MS workflow for ketone identification.[1][3][4][5]

References

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- Context: Verification of chemical identity and commercial availability as a research chemical.

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